

# tert-Butyl (4-methylpyridin-2-yl)carbamate storage and handling precautions

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## Compound of Interest

Compound Name: *tert-Butyl (4-methylpyridin-2-yl)carbamate*

Cat. No.: B1337354

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## Technical Support Center: tert-Butyl (4-methylpyridin-2-yl)carbamate

This technical support center provides essential information for researchers, scientists, and drug development professionals on the storage and handling of **tert-Butyl (4-methylpyridin-2-yl)carbamate** (CAS No. 90101-20-5).

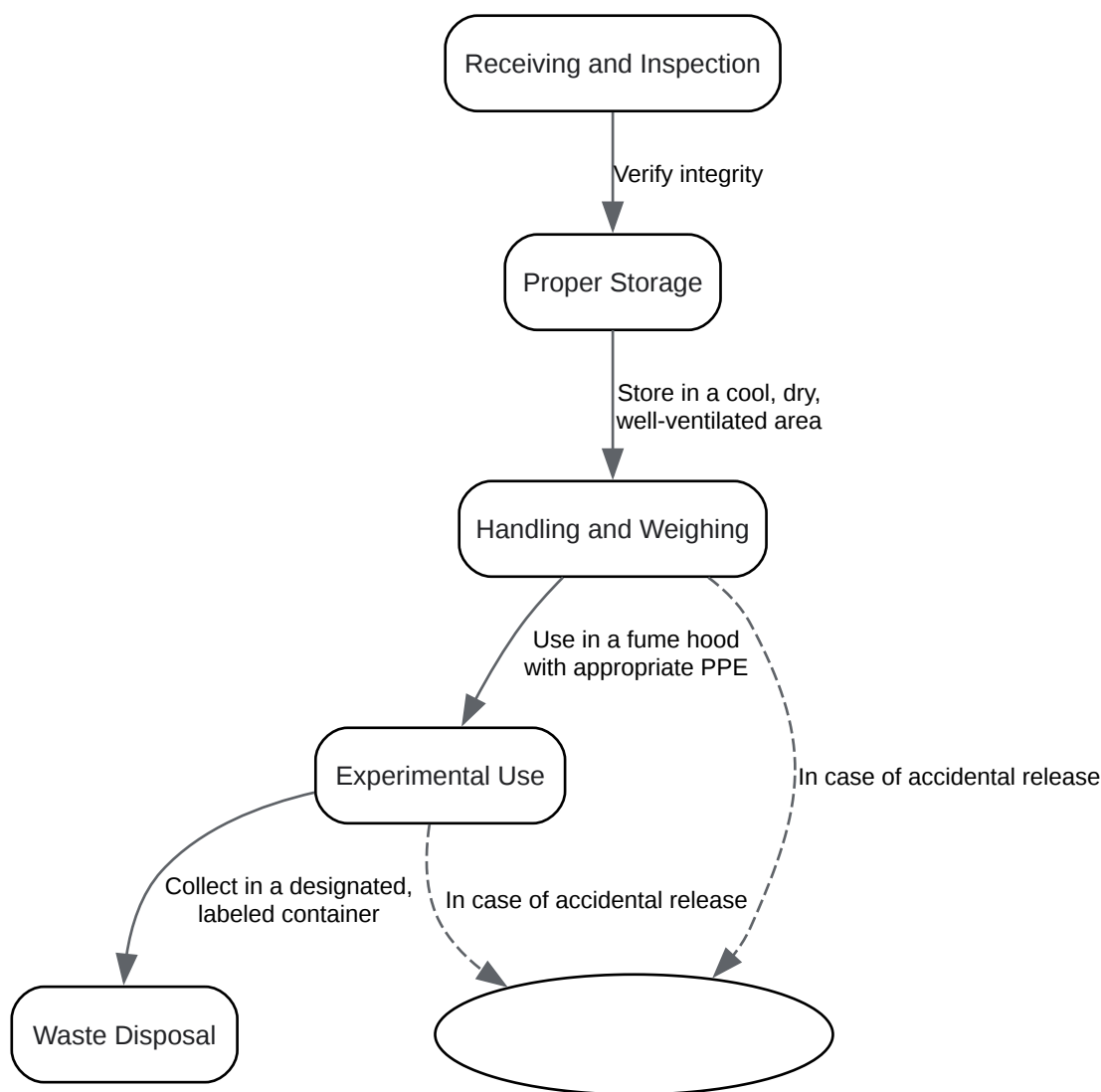
## Safety and Handling Data

The following table summarizes the key quantitative data and hazard information for **tert-Butyl (4-methylpyridin-2-yl)carbamate**. It is important to note that there are conflicting hazard classifications from different suppliers. Therefore, it is recommended to handle this compound with caution and adhere to the more stringent safety precautions.

Parameter	Value	Reference
Chemical Formula	C <sub>11</sub> H <sub>16</sub> N <sub>2</sub> O <sub>2</sub>	
Molecular Weight	208.26 g/mol	
Physical Form	Solid	
GHS Classification (Sigma-Aldrich)	Acute Toxicity 4, Oral (H302)	
Signal Word (Sigma-Aldrich)	Warning	
Pictogram (Sigma-Aldrich)	GHS07 (Exclamation Mark)	
GHS Classification (TCI Chemicals)	Not a hazardous substance or mixture	
Storage Class	11 (Combustible Solids)	
Recommended Storage Temperature	Room Temperature	

## Experimental Workflow and Safety Precautions

The following diagram outlines the recommended workflow for handling **tert-Butyl (4-methylpyridin-2-yl)carbamate**, from receiving the compound to its disposal, incorporating key safety measures at each stage.



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Caption: Workflow for safe handling of **tert-Butyl (4-methylpyridin-2-yl)carbamate**.

## Troubleshooting and Frequently Asked Questions (FAQs)

Q1: There is conflicting information about the hazards of this compound. How should I handle it?

A1: It is true that different suppliers provide conflicting hazard classifications. For instance, one supplier classifies it as "Acute Toxicity 4, Oral" (H302) with a "Warning" signal word, while another states it is "not a hazardous substance or mixture". In such cases, it is best practice to

err on the side of caution. We recommend handling **tert-Butyl (4-methylpyridin-2-yl)carbamate** as if it were hazardous, following the more stringent safety precautions. This includes using appropriate personal protective equipment (PPE), working in a well-ventilated area such as a fume hood, and avoiding ingestion and direct contact with skin and eyes.

Q2: What are the proper storage conditions for **tert-Butyl (4-methylpyridin-2-yl)carbamate**?

A2: The compound should be stored in a tightly closed container in a cool, dry, and well-ventilated place.<sup>[1]</sup> A storage temperature of 2-8°C is also recommended by some suppliers for similar compounds to ensure long-term stability.<sup>[2]</sup>

Q3: What personal protective equipment (PPE) should I wear when handling this compound?

A3: To minimize exposure, the following PPE is recommended:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Compatible chemical-resistant gloves (e.g., nitrile rubber).
- Skin and Body Protection: A lab coat and, if there is a risk of significant exposure, additional protective clothing.
- Respiratory Protection: For operations that may generate dust, a NIOSH-approved respirator is advised.<sup>[3]</sup>

Q4: What should I do in case of a spill?

A4: In the event of a spill, you should:

- Evacuate the area.
- Ensure adequate ventilation.
- Wear appropriate PPE, including respiratory protection.
- Carefully sweep up the solid material, avoiding dust generation, and place it in a sealed container for disposal.<sup>[1]</sup>

- Clean the spill area thoroughly with a suitable solvent.

Q5: What are the signs of degradation of this compound, and how can I avoid it?

A5: Carbamates can be susceptible to hydrolysis under acidic or basic conditions, and pyridine derivatives can be sensitive to strong oxidizing agents. Signs of degradation could include a change in color or the appearance of an unexpected odor. To avoid degradation, store the compound in a tightly sealed container, away from incompatible materials such as strong acids, strong bases, and oxidizing agents.

Q6: What is the appropriate method for disposing of waste **tert-Butyl (4-methylpyridin-2-yl)carbamate**?

A6: Waste material should be disposed of in accordance with local, state, and federal regulations. It is generally recommended to dispose of chemical waste through a licensed professional waste disposal service.<sup>[1]</sup> Ensure the waste is collected in a clearly labeled, sealed container.

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